

# Personal protective equipment for handling 2-Octanol, 1-bromo-

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## Compound of Interest

Compound Name: 2-Octanol, 1-bromo-

Cat. No.: B3032594

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## Essential Safety and Handling Guide for 2-Octanol, 1-bromo-

Disclaimer: A specific Safety Data Sheet (SDS) for **2-Octanol, 1-bromo-** was not readily available. The following guidance is based on the safety data for the closely related isomer, 8-Bromo-1-octanol. Researchers should handle **2-Octanol, 1-bromo-** with caution and treat it as a compound with similar potential hazards until a specific SDS becomes available.

This guide provides essential safety protocols, personal protective equipment (PPE) recommendations, and disposal procedures for handling **2-Octanol, 1-bromo-**, based on data for 8-Bromo-1-octanol. This information is intended for trained laboratory personnel, including researchers, scientists, and drug development professionals.

## Personal Protective Equipment (PPE)

When handling **2-Octanol, 1-bromo-**, it is crucial to use appropriate personal protective equipment to minimize exposure and ensure personal safety.

**Eyeshields and Gloves:** Always wear safety glasses with side shields or chemical safety goggles.<sup>[1]</sup> Chemical-resistant gloves are mandatory.<sup>[1][2]</sup>

**Protective Clothing:** A lab coat or apron should be worn to protect from splashes. For activities with a higher risk of exposure, a chemical-protection suit may be necessary.

Respiratory Protection: If working in a well-ventilated area or under a chemical fume hood, respiratory protection may not be required. However, if ventilation is inadequate or there is a risk of inhaling vapors, a NIOSH-approved respirator with organic vapor cartridges is recommended.[2] For emergency situations or high concentrations, a self-contained breathing apparatus (SCBA) should be used.

## Operational and Disposal Plans

### Handling and Storage:

- Handle in a well-ventilated area, preferably within a chemical fume hood.
- Avoid contact with skin and eyes.[3]
- Wash hands thoroughly after handling.[4]
- Keep containers tightly closed in a dry, cool, and well-ventilated place.[4] The recommended storage temperature is 2-8°C.[1][4]
- Keep away from strong oxidizing agents and strong bases.[2]

### Spill Management:

- In case of a spill, avoid breathing vapors.
- Absorb the spill with an inert material (e.g., sand, vermiculite) and place it in a suitable, closed container for disposal.

### Disposal:

- Dispose of contents and containers in accordance with local, regional, and national hazardous waste regulations.
- Do not allow the chemical to enter drains or waterways.[3]

## Quantitative Data Summary

The following table summarizes the available quantitative data for the related compound, 8-Bromo-1-octanol.

Property	Value	Source
Molecular Formula	C <sub>8</sub> H <sub>17</sub> BrO	[1][5]
Molecular Weight	209.12 g/mol	[1][5]
Appearance	Colorless to light yellow clear liquid	[2][4]
Boiling Point	79 - 80 °C at 0.07 mmHg	[1]
Density	1.22 g/mL at 25 °C	[1]
Flash Point	110 °C (230 °F) - closed cup	[1][4]
Storage Temperature	2 - 8 °C	[1][4]

Toxicity Data (for related compounds):

- Oral LD50 (rat): > 2,000 mg/kg (for a fungicide containing a bromo-compound)[6]
- Dermal LD50 (rat): > 5,000 mg/kg (for a fungicide containing a bromo-compound)[6]
- Inhalation LC50 (rat): > 5.9 mg/l, 4 h (for a fungicide containing a bromo-compound)[6]

## Experimental Workflow

The following diagram illustrates the standard workflow for handling **2-Octanol, 1-bromo-** in a laboratory setting.

Caption: Workflow for handling **2-Octanol, 1-bromo-**.

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